

Application Notes and Protocols: In Vivo Experimental Models Using Pyrazole Carboxamides

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Compound of Interest

Compound Name: *1-methyl-4-nitro-3-propyl-1H-pyrazole-5-carboxamide*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

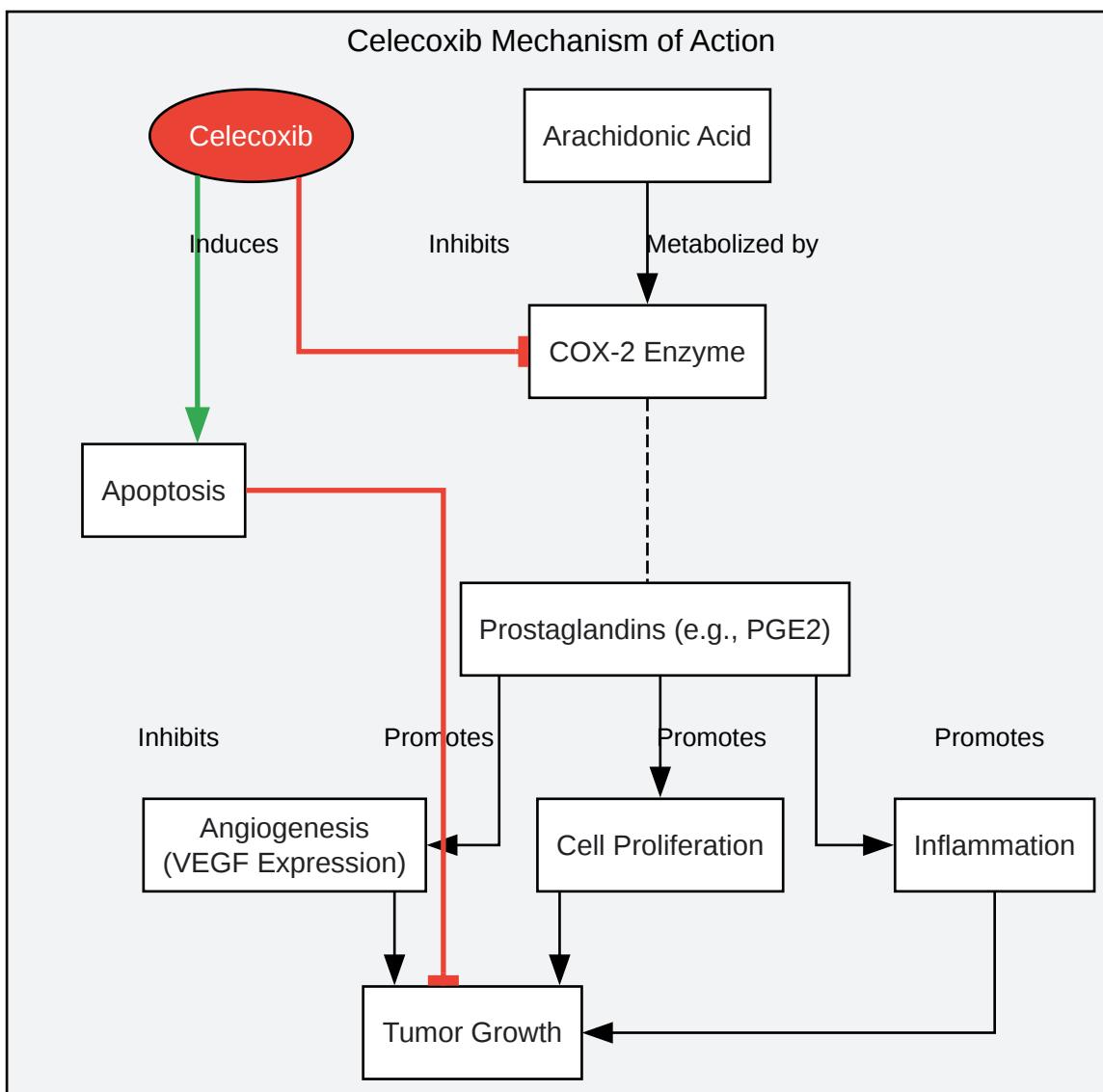
Pyrazole carboxamides are a versatile class of heterocyclic compounds integral to modern drug discovery and development. Their unique structural scaffold allows for a wide range of pharmacological activities, including anti-inflammatory, anti-cancer, anti-fungal, and neuromodulatory effects.^{[1][2][3]} The successful in vivo evaluation of these compounds is critically dependent on robust experimental models and appropriate formulation strategies to ensure bioavailability and efficacy.^[2] These application notes provide detailed protocols and summarized data for several key pyrazole carboxamides used in preclinical in vivo research, offering a guide for professionals in drug development.

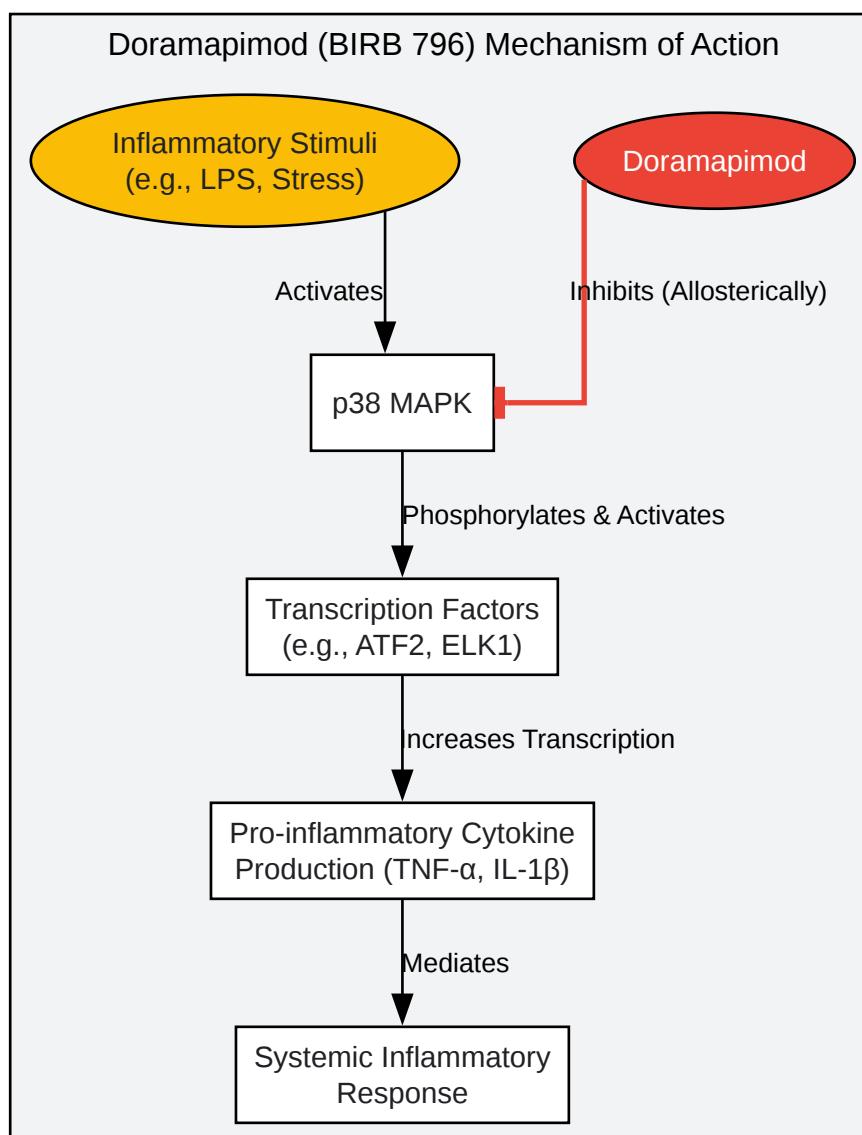
Celecoxib: Selective COX-2 Inhibitor

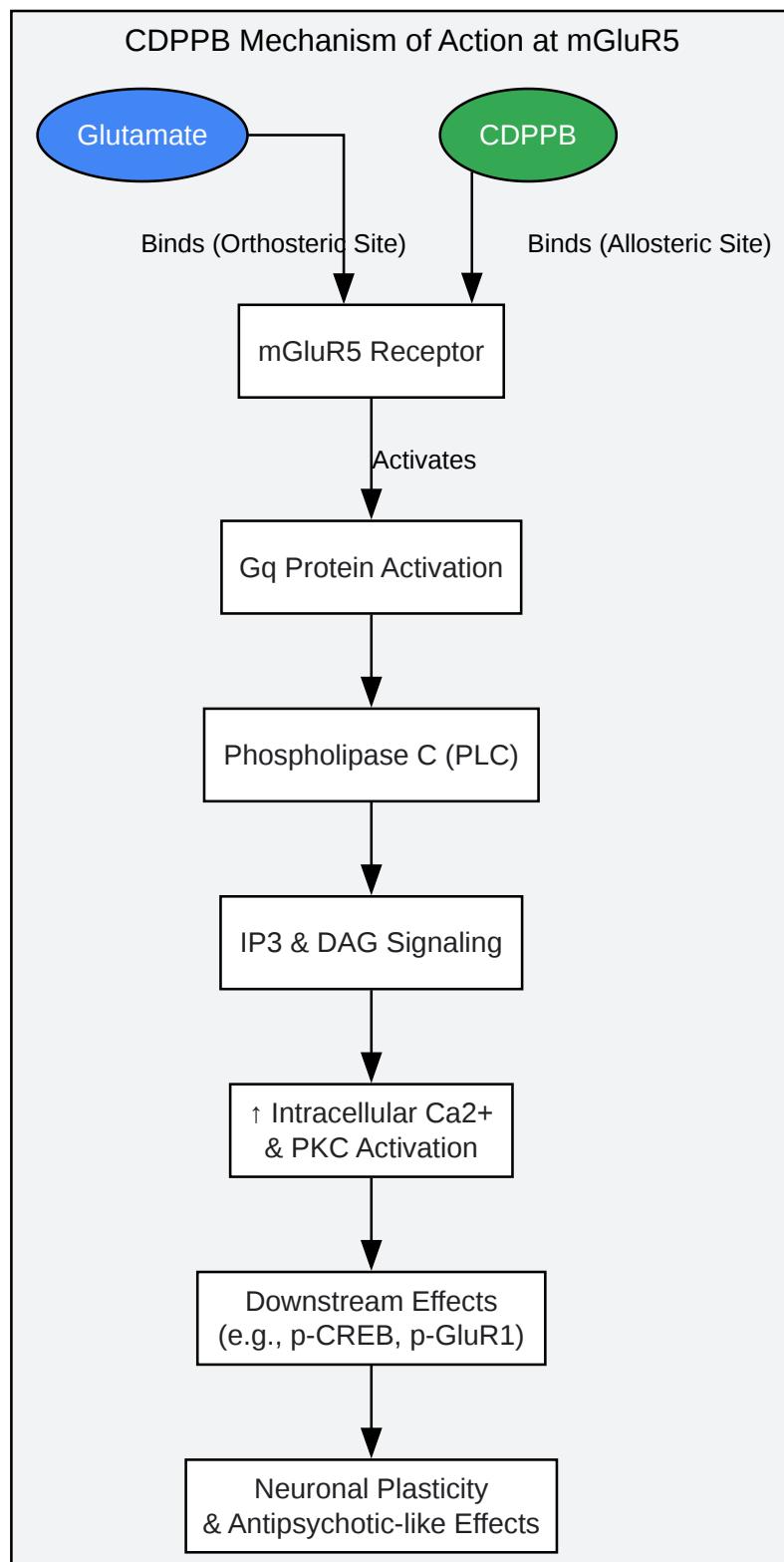
Application Note: Celecoxib is a potent and selective cyclooxygenase-2 (COX-2) inhibitor widely used for its anti-inflammatory, analgesic, and antipyretic properties.^[4] In preclinical in vivo models, it is extensively studied for its anti-cancer and anti-angiogenic effects. By inhibiting COX-2, celecoxib blocks the production of prostaglandins, which are key mediators of inflammation and are implicated in tumor growth, proliferation, and angiogenesis.^{[4][5]} Studies

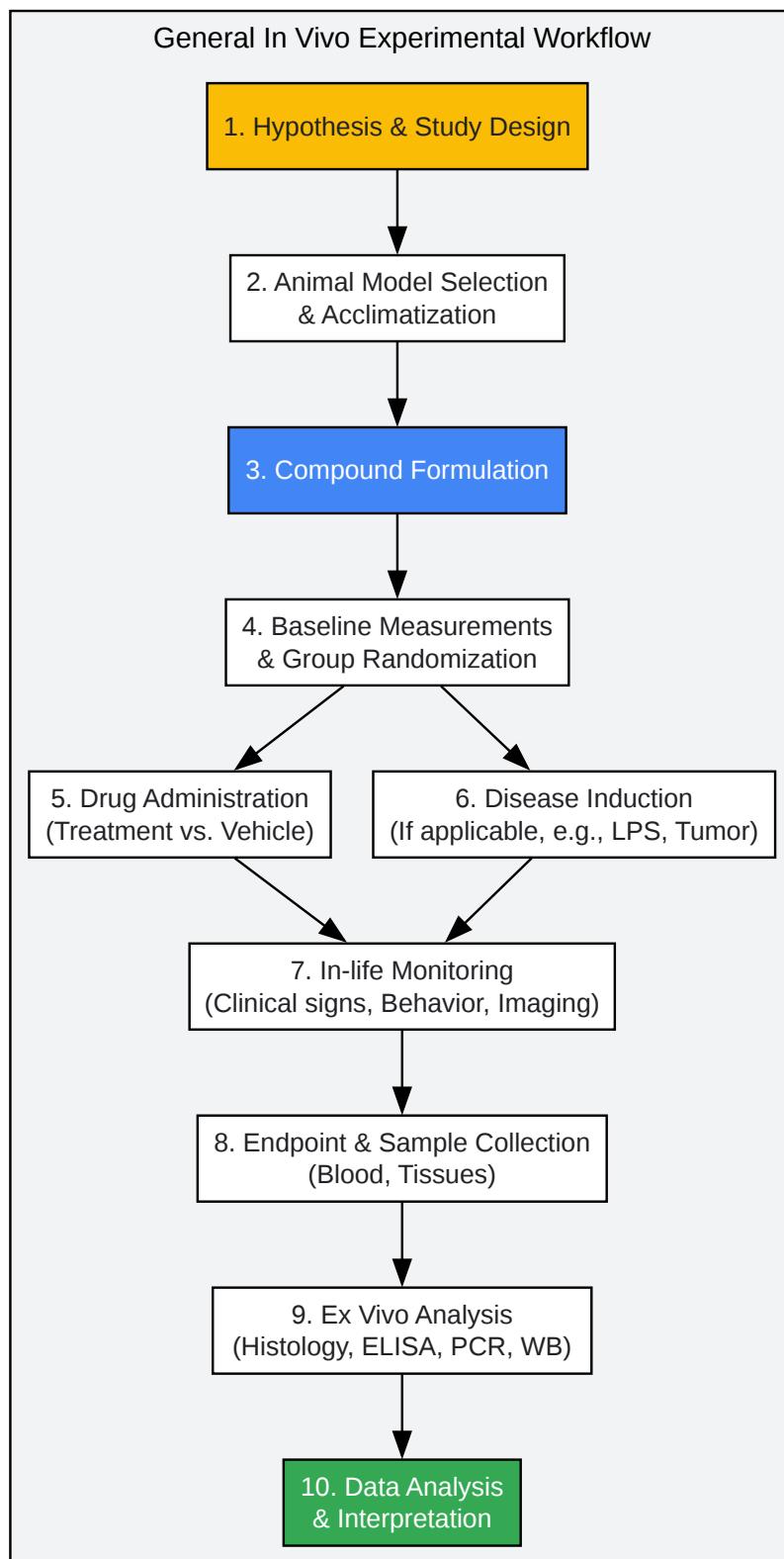
have shown its efficacy in reducing tumor growth in xenograft models and inhibiting neovascularization.[5][6][7]

Signaling Pathway of Celecoxib









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